

Solubility of Reactive Yellow 15 in different solvents

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Compound of Interest

Compound Name: Reactive Yellow 15

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An In-depth Technical Guide to the Solubility of C.I. **Reactive Yellow 15**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of C.I. **Reactive Yellow 15**. Due to the limited availability of public data on the solubility of this specific dye in a wide range of organic solvents, this document focuses on its established solubility in water and provides detailed experimental protocols for determining its solubility in other solvents. Additionally, it explores the key factors that influence the solubility of reactive dyes.

Introduction to C.I. Reactive Yellow 15

C.I. **Reactive Yellow 15** is a single azo class reactive dye.^[1] It is a yellow powder that is soluble in water, producing a yellow solution.^[1] This dye is primarily used for the dyeing and printing of cotton, viscose, and rayon.^[1]

Chemical and Physical Properties:

- Molecular Formula: $C_{20}H_{20}N_4Na_2O_{11}S_3$ ^{[1][2]}
- Molecular Weight: 634.57 g/mol ^{[1][2]}
- CAS Registry Number: 12226-47-0^{[1][2]}

Quantitative Solubility Data

The available quantitative data for the solubility of C.I. **Reactive Yellow 15** is limited. The primary solvent for which solubility has been documented is water.

Solvent	Solubility	Temperature	Source
Water	50 g/L	Not Specified	[1]

Note: Extensive searches for quantitative solubility data in other common organic solvents such as ethanol, acetone, and dimethylformamide (DMF) did not yield specific results. Researchers are advised to experimentally determine the solubility in these solvents based on their specific application needs.

Factors Influencing Solubility

The solubility of reactive dyes like C.I. **Reactive Yellow 15** is influenced by several factors:

- Temperature: Generally, an increase in temperature enhances the solubility of dyes.[3] Hot water can accelerate the dissolution process.[4][5]
- Electrolytes: The presence of electrolytes, such as salts, can reduce the solubility of reactive dyes.[4][5][6][7]
- pH: The pH of the solution can have a significant impact on dye solubility.[3]
- Additives: The addition of certain substances, like urea, can have a solubilizing effect.[4][5][6][7]
- Dye Structure: The molecular structure of the dye itself plays a crucial role in its solubility.[6]

Experimental Protocols for Solubility Determination

For researchers needing to determine the solubility of C.I. **Reactive Yellow 15** in specific solvents, the following protocols can be employed.

Standard Method for Water-Soluble Dyes (Based on ISO 105-Z07)

The ISO 105-Z07 standard provides a method for determining the application solubility and solution stability of water-soluble dyes.^{[8][9][10][11][12]} This method is not intended to measure absolute solubility but is suitable for practical applications.

Principle: Solutions of known dye concentrations are prepared at a specified temperature. These solutions are then filtered under suction, and the application solubility is determined by visual assessment of any residue on the filter and the time it takes for the filtrate to pass through.^[9]

Apparatus:

- Wide-mouthed Erlenmeyer flask (500 ml)^[9]
- Thermostatically controlled heating bath with a magnetic stirrer^[9]
- Heatable Nutsch filter^[9]
- Vacuum source with a manometer^[9]
- Stopwatch^[9]
- Filter paper^[9]

Procedure:

- Prepare a series of dye solutions at different concentrations.
- To determine solubility at a specific temperature (e.g., 90°C), create a paste of a known amount of the dye with a small portion of water at a lower temperature (e.g., 60°C).^[9]
- Add the remaining water to the flask and place it in the heating bath, stirring until the desired temperature is reached. Continue stirring for an additional 5 minutes.^[9]
- Immediately filter the solution through the heatable Nutsch filter under vacuum.^[9]

- Observe the filter paper for any undissolved dye particles.
- The highest concentration that shows no residue is considered the application solubility.

General Gravimetric Method for Organic Solvents

This method can be used to determine the solubility of a dye in various organic solvents.

Principle: A saturated solution of the dye is prepared in the chosen solvent at a specific temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the dissolved dye is determined.

Apparatus:

- Vials with screw caps
- Temperature-controlled shaker or incubator
- Syringe filters
- Volumetric flasks
- Analytical balance

Procedure:

- Add an excess amount of C.I. **Reactive Yellow 15** to a vial containing the selected organic solvent.
- Seal the vial and place it in a temperature-controlled shaker. Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the vial to stand at the constant temperature to let any undissolved solids settle.
- Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any solid particles.
- Transfer the filtered solution to a pre-weighed volumetric flask.

- Evaporate the solvent completely.
- Weigh the flask containing the dried dye residue.
- Calculate the solubility by subtracting the initial weight of the flask from the final weight and dividing by the volume of the solution withdrawn.

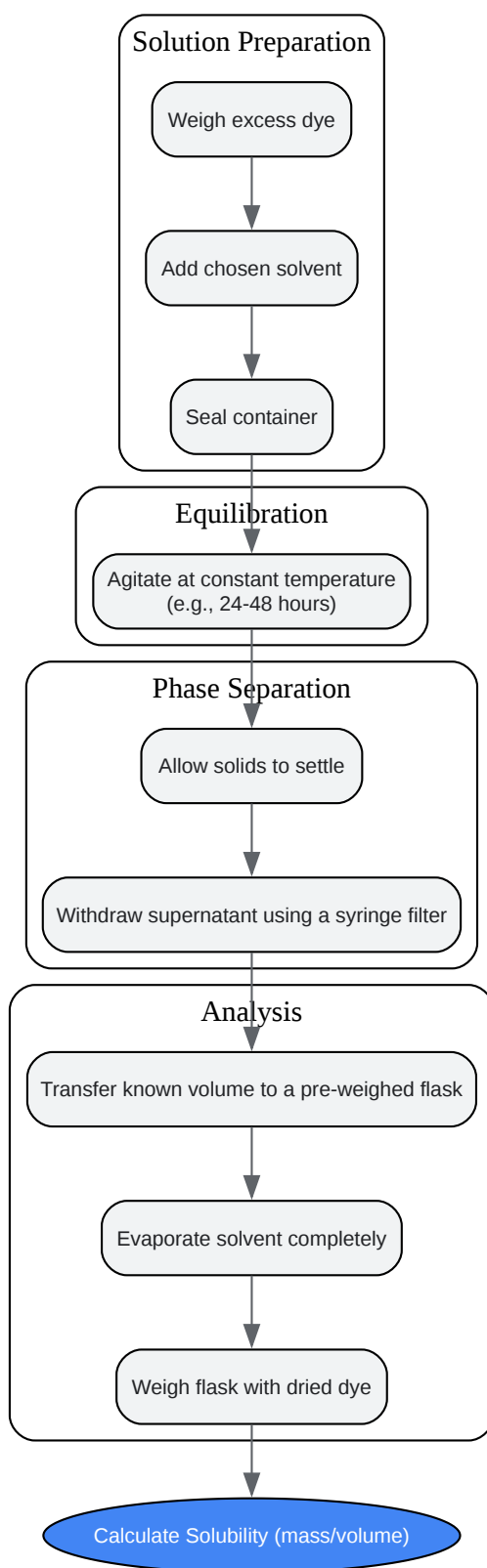
Filter Paper Spot Method

This is a simpler, qualitative method suitable for factory use to quickly assess solubility.[\[5\]](#)

Procedure:

- Prepare a range of dye solutions with different concentrations.[\[5\]](#)
- Stir the solutions at room temperature for a set time (e.g., 10 minutes).[\[5\]](#)
- Using a pipette, place a drop of each solution onto a piece of filter paper.[\[5\]](#)
- Allow the spots to dry and then visually inspect them.[\[5\]](#)
- The solubility is considered to be the highest concentration that does not leave a visible, undissolved spot on the filter paper.[\[5\]](#)

Visualizations



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Caption: General experimental workflow for determining dye solubility using the gravimetric method.

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